

3-Fluoroisatoic anhydride physical and chemical properties

Author: BenchChem Technical Support Team. **Date:** December 2025

Compound of Interest

Compound Name: 3-Fluoroisatoic anhydride

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An In-depth Technical Guide to 3-Fluoroisatoic Anhydride

For Researchers, Scientists, and Drug Development Professionals

This document provides a comprehensive overview of the physical, chemical, and reactive properties of **3-Fluoroisatoic anhydride**. It is intended to serve as a technical resource, offering detailed data, experimental protocols, and visualizations to support research and development activities.

Introduction

3-Fluoroisatoic anhydride, systematically named 8-fluoro-1H-3,1-benzoxazine-2,4-dione, is a fluorinated heterocyclic compound with the chemical formula $C_8H_4FNO_3$.^[1] It belongs to the isatoic anhydride class of molecules, which are notable for their utility as versatile building blocks in organic synthesis. The presence of a fluorine atom on the aromatic ring significantly influences the molecule's electronic properties, reactivity, and potential biological activity, making it a compound of interest in medicinal chemistry and materials science.^{[1][2]} This guide summarizes its known properties, synthetic routes, and chemical behavior.

Physical and Chemical Properties

Quantitative data for **3-Fluoroisatoic anhydride** and its parent compound, isatoic anhydride, are presented below for comparison. Data for the specific 3-fluoro isomer is limited in publicly

available literature; where unavailable, this is noted.

Table 1: General and Physical Properties

Property	Value (3-Fluoroisatoic Anhydride)	Value (Isatoic Anhydride)	Reference
CAS Number	174463-53-7	118-48-9	[1] [3]
Molecular Formula	<chem>C8H4FNO3</chem>	<chem>C8H5NO3</chem>	[1] [3]
Molecular Weight	181.12 g/mol	163.13 g/mol	[1] [3]
Appearance	Light brown solid	Tan solid / Grey powder	[2] [3]
Melting Point	Data not available	243 °C (with decomposition)	[3]
Boiling Point	Data not available	290.19 °C	[4]
Density	1.503 g/cm ³	1.52 g/cm ³	[4] [5]
Solubility	Soluble in DMSO	Miscible in water, hot alcohol, acetone; Insoluble in ether, benzene, chloroform	[3] [6]

Table 2: Spectroscopic and Computational Data

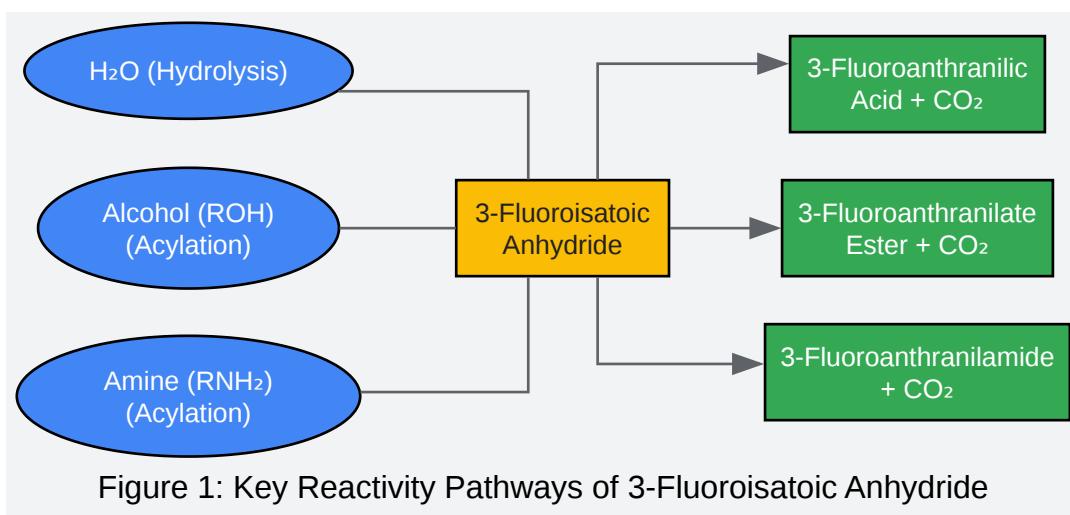
Property	Value / Expected Features	
	(3-Fluoroisatoic Anhydride)	Reference
IR Spectroscopy	Expected to show two distinct C=O stretching peaks characteristic of anhydrides (asymmetric and symmetric stretches), typically between 1700-1900 cm^{-1} . A C-O stretching peak is also expected between 1000-1300 cm^{-1} .	[7]
^1H NMR	Aromatic protons will exhibit complex splitting patterns due to H-H and H-F coupling. The N-H proton is expected as a broad singlet.	[6][8]
^{13}C NMR	Two carbonyl carbons are expected in the 150-170 ppm range. Aromatic carbons will show splitting due to C-F coupling.	[8]
Mass Spectrometry	Expected molecular ion peak $[\text{M}]^+$ at $\text{m/z} = 181.0175$.	[9]
InChI Key	IERJBARKMJORG-I UHFFFAOYSA-N	[1]

Chemical Reactivity and Experimental Protocols

3-Fluoroisatoic anhydride is a reactive intermediate capable of undergoing various chemical transformations, primarily involving nucleophilic attack on its carbonyl centers.[1]

Key Reactions:

- Hydrolysis: In the presence of water or alkaline conditions, the anhydride ring opens to form 3-fluoroanthranilic acid and releases carbon dioxide.[1][10]
- Acylation: It readily reacts with nucleophiles such as alcohols and amines to yield the corresponding esters and amides of 3-fluoroanthranilic acid.[1] This reaction is a cornerstone of its use in synthesis.
- Electrophilic Aromatic Substitution: The fluorine atom and the anhydride moiety influence the reactivity of the benzene ring in substitution reactions.[1]
- Ring Transformation: Reactions with active methylene compounds can lead to the formation of hydroxyquinolinone derivatives.[10]



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Figure 1: Key Reactivity Pathways of **3-Fluoroisatoic Anhydride**

Synthesis Methodologies

Several synthetic routes to isatoic anhydrides have been reported. The methods applicable to the 3-fluoro derivative generally involve cyclization or oxidation strategies.

Method 1: Oxidation of Fluorinated Isatin

A common and effective method involves the oxidative ring expansion of a corresponding fluorinated isatin.[1]

Experimental Protocol:

- Suspension: Suspend the appropriate fluorinated isatin (e.g., 3-fluoroisatin) in a carboxylic acid solvent, such as glacial acetic acid.[\[1\]](#)
- Oxidation: Add an oxidizing agent, typically a 30-50% aqueous solution of hydrogen peroxide, dropwise to the suspension. A catalyst like sulfuric acid may be used.[\[1\]](#)
- Reaction Conditions: Maintain the reaction temperature between 25-65°C and stir for a sufficient duration (e.g., 1-2 hours).[\[1\]](#)
- Isolation: Cool the reaction mixture. The crystalline **3-Fluoroisatoic anhydride** product precipitates out of the solution.
- Purification: Collect the product by filtration or centrifugation and wash with cold water. Further purification can be achieved by recrystallization.[\[1\]](#)

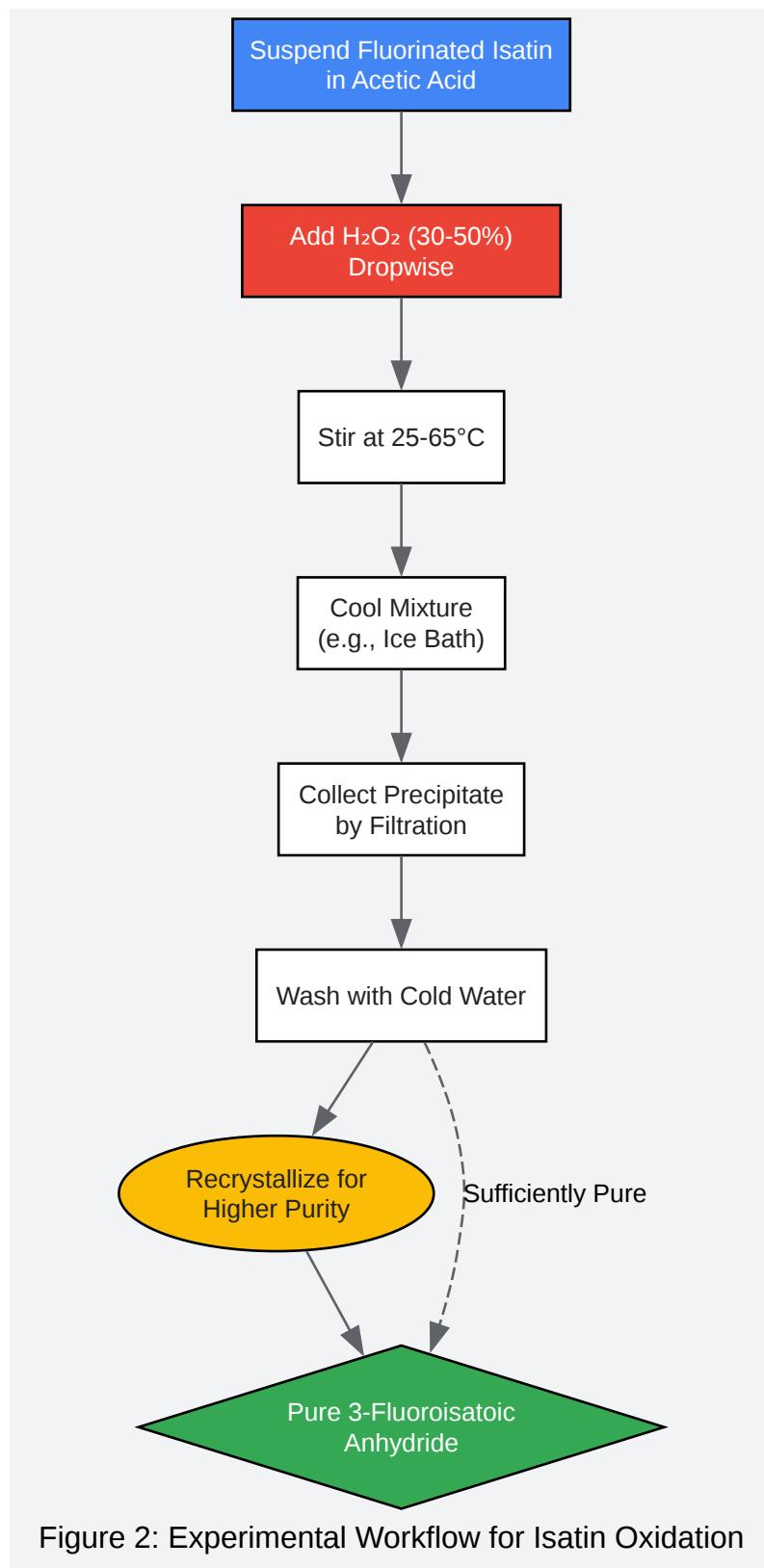


Figure 2: Experimental Workflow for Isatin Oxidation

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Figure 2: Experimental Workflow for Isatin Oxidation

Other Synthetic Routes:

- From Anthranilic Acid: The classical synthesis involves the reaction of the corresponding anthranilic acid (3-fluoroanthranilic acid) with phosgene or a phosgene equivalent.[1][11]
- From Fluoroindole: Synthesis can be achieved through the oxidation and rearrangement of a 7-fluoroindole precursor.[1]
- Palladium-Catalyzed Carbonylation: This modern approach uses a palladium catalyst to carbonylate a 2-iodo-6-fluoroaniline starting material.[1]

Applications in Research and Drug Development

3-Fluoroisatoic anhydride is a valuable reagent with applications across several scientific domains:

- Organic Synthesis: It serves as a precursor for a wide range of complex, fluorinated organic molecules and heterocyclic structures like quinazolines and benzodiazepines.[1][12]
- Pharmaceutical Development: The compound is used to synthesize novel bioactive molecules. The fluorine substituent can enhance metabolic stability, binding affinity, and other pharmacokinetic properties of drug candidates.[1][2]
- Agrochemicals: It is a building block for creating new pesticides and herbicides with potentially improved efficacy.[2]
- Materials Science: Its reactive nature allows for its incorporation into polymers and coatings to develop advanced materials with enhanced durability and specific chemical properties.[1][2]

Safety and Handling

While a specific safety data sheet (SDS) for **3-Fluoroisatoic anhydride** is not widely available, data for related anhydrides and isatoic anhydride itself indicate that caution is required.

- Hazards: Anhydrides are generally irritants and can be corrosive. They may cause skin irritation, serious eye damage, and respiratory irritation. They can react violently with water.

- Precautions:
 - Handle in a well-ventilated area or fume hood.[[13](#)]
 - Wear appropriate personal protective equipment (PPE), including gloves, safety goggles, and a lab coat.[[13](#)]
 - Avoid breathing dust or vapors.
 - Keep away from moisture and incompatible materials like strong oxidizing agents and bases.[[13](#)][[14](#)]
- Storage: Store in a tightly closed container in a cool, dry place, potentially under an inert atmosphere due to its hygroscopic nature. A recommended storage temperature is between 0-8°C.[[2](#)]

This guide is intended for informational purposes only. Always consult a comprehensive and current Safety Data Sheet (SDS) before handling this chemical and follow all institutional safety protocols.

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- To cite this document: BenchChem. [3-Fluoroisatoic anhydride physical and chemical properties]. BenchChem, [2025]. [Online PDF]. Available at: [https://www.benchchem.com/product/b065496#3-fluoroisatoic-anhydride-physical-and-chemical-properties]

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